

Technical Support Center: AG-370 Stability & Handling Guide

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Compound of Interest

Compound Name: AG-370

Cat. No.: B176268

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Product: **AG-370** (PDGFR Kinase Inhibitor) CAS: 134036-53-6 Chemical Class: Indole Tyrophostin Application: Signal Transduction Research (PDGF Pathway)[1][2][3]

Core Directive: The "Zero-Degradation" Protocol

As a Senior Application Scientist, I often see experimental failure not from the drug itself, but from the "invisible" degradation that occurs during storage. **AG-370** is a tyrophostin, a class of compounds structurally sensitive to oxidation, light, and—most critically—moisture-induced hydrolysis [1, 2].

The Single-Use Aliquot System is the only self-validating method to ensure experimental reproducibility.

The Mechanism of Freeze-Thaw Degradation

When a DMSO stock solution frozen at -20°C or -80°C is thawed, the vial surface is colder than the ambient dew point. If opened before fully equilibrating to room temperature, atmospheric moisture condenses into the hygroscopic DMSO solvent [3].

- Immediate Effect: Water lowers the solubility of **AG-370**, causing micro-precipitation (often invisible to the naked eye).
- Long-Term Effect: Water catalyzes hydrolysis of the nitrile groups on the tyrphostin scaffold, permanently destroying potency.

Critical Handling Protocols

Protocol A: Preparation of High-Stability Stock Solutions

Objective: Create a stock solution that remains stable for 6 months at -80°C.

- Solvent Choice: Use anhydrous DMSO (Dimethyl Sulfoxide) exclusively. Avoid ethanol, as **AG-370** has poor stability in protic solvents.
- Dissolution:
 - Calculate the volume required for a 10 mM or 25 mM stock.
 - Add DMSO to the vial. Vortex for 30 seconds.
 - Note: If particulates persist, warm the vial to 37°C for 2 minutes and sonicate briefly. The solution must be clear and yellow.
- Aliquoting (The Golden Rule):
 - Immediately dispense the stock into small volumes (e.g., 20 µL or 50 µL) into light-protective (amber) or opaque microtubes.
 - Do not store the bulk solution in a single vial.
- Storage:
 - Flash freeze in liquid nitrogen or dry ice (optional but recommended).
 - Store at -80°C for long-term stability (up to 6 months).

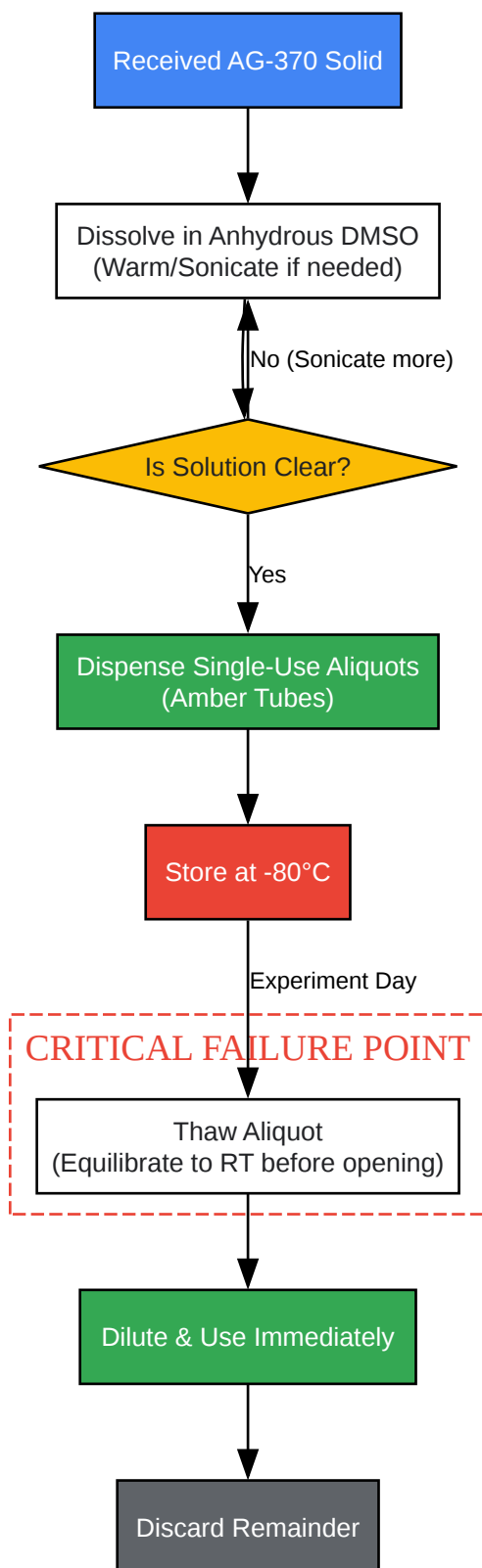
Protocol B: The "Thaw-and-Use" Workflow

Objective: Prevent moisture ingress during the experimental day.

- Remove one aliquot from the freezer.
- Wait: Place the vial in a dark drawer at room temperature for 10–15 minutes.
 - Critical Step: Do not open the cap until the vial feels warm to the touch. This prevents condensation from forming inside the tube.
- Dilute: Pulse spin the vial to collect liquid. Dilute immediately into the assay buffer.
- Discard: Do not refreeze the remnant. Discard the tube.

Visualizing the Workflow

The following diagram illustrates the decision logic for handling **AG-370** to prevent degradation.



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Figure 1: Decision matrix for **AG-370** preparation and usage. The "Critical Failure Point" highlights where moisture ingress typically occurs.

Troubleshooting & FAQs

Troubleshooting Guide

Symptom	Probable Cause	Corrective Action
Precipitate upon thawing	Moisture ingress or "Cold Shock"	1. Warm to 37°C and vortex. 2. If precipitate persists, water has entered the DMSO. Discard.
Loss of Potency (IC50 shift)	Hydrolysis or Oxidation	Check storage duration. If >1 month at -20°C or >6 months at -80°C, replace stock.
Color change (Dark Brown)	Oxidation / Light Exposure	AG-370 is light-sensitive. Ensure storage in amber vials. If solution is opaque/black, discard.
Inconsistent Cell Data	DMSO Cytotoxicity	Ensure final DMSO concentration in culture is <0.1%. Include a DMSO-only vehicle control.

Frequently Asked Questions

Q: Can I store the stock solution at -20°C instead of -80°C? A: Yes, but the shelf life is reduced.

- -80°C: Stable for ~6 months.[3][4][5]
- -20°C: Stable for ~1 month. For long-term banking, -80°C is mandatory to halt chemical kinetics [4].

Q: Why did my **AG-370** precipitate when I added it to the cell culture media? A: This is "Crash-Out." **AG-370** is hydrophobic. If you add a high-concentration DMSO stock directly to static media, it precipitates locally.

- Solution: Perform a serial dilution (e.g., 1:10 in media) first, or vortex the media vigorously while adding the inhibitor dropwise.

Q: Can I use ethanol instead of DMSO? A: Not recommended. While **AG-370** has some solubility in ethanol, ethanol evaporates rapidly (changing concentration) and absorbs moisture faster than DMSO. Anhydrous DMSO is the industry standard for kinase inhibitors [2].

Q: I accidentally left the vial on the bench overnight. Is it still good? A: Likely not. Tyrphostins are sensitive to oxidation. If the vial was transparent (not amber) or the cap was not parafilmmed, degradation has likely initiated. Run a positive control to verify potency or discard.

Quantitative Data Summary

Parameter	Specification
MW	259.27 g/mol
Solubility (DMSO)	~30 mg/mL (Warmth may be required)
Solubility (Water)	Insoluble
IC50 (PDGFR)	20 μ M [1]
IC50 (EGFR)	Weak inhibition (>50 μ M)
Appearance	Yellow to brownish solid

References

- Levitzki, A., & Gilon, C. (1991).[6] Tyrphostins as molecular tools and potential antiproliferative drugs.[7] Trends in Pharmacological Sciences, 12, 171-174.[7] [Link](#)
- MedChemExpress.[3][4][5] (n.d.). AG 370 Product Information & Stability. MedChemExpress. [Link](#)
- Cayman Chemical.[7][8] (n.d.). **AG-370** Product Insert. Cayman Chemical.[7] [Link](#)
- BenchChem. (2025).[9] Impact of freeze-thaw cycles on Aminohexylgeldanamycin stability in DMSO (General Kinase Inhibitor Handling). BenchChem.[9] [Link](#)

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Sources

- [1. ganken.cri.kanazawa-u.ac.jp](http://ganken.cri.kanazawa-u.ac.jp) [ganken.cri.kanazawa-u.ac.jp]
- [2. scbt.com](http://scbt.com) [scbt.com]
- [3. medchemexpress.com](http://medchemexpress.com) [medchemexpress.com]
- [4. medchemexpress.com](http://medchemexpress.com) [medchemexpress.com]
- [5. medchemexpress.com](http://medchemexpress.com) [medchemexpress.com]
- [6. ziobio.com](http://ziobio.com) [ziobio.com]
- [7. caymanchem.com](http://caymanchem.com) [caymanchem.com]
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